Comparative analysis of oxa-azaspiro[4.5]decane derivatives

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Compound of Interest

Compound Name:	*7-Benzyl-9-oxa-6-azaspiro[4.5]decane hydrochloride*
CAS No.:	*1353498-27-7*
Cat. No.:	*B2355358*

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The Topographical Advantage: Causality in Scaffold Design

The primary challenge in optimizing highly potent biochemical inhibitors is translating that potency into cellular efficacy. Highly lipophilic compounds often achieve exceptional target binding but fail in cellular assays due to poor aqueous solubility, high plasma protein binding, or an inability to passively diffuse across lipid bilayers.

Why the "Oxa" Modification Works: When comparing a standard carbon-only azaspiro[4.5]decane to an oxa-azaspiro[4.5]decane, the introduction of the ether-like oxygen atom serves three critical mechanistic functions:

- Reduction of Lipophilicity (LogP): The oxygen atom lowers the overall lipophilicity of the spirocycle without adding steric bulk, which improves aqueous solubility.
- Hydrogen Bond Acceptor (HBA) Introduction: It introduces an HBA without adding a Hydrogen Bond Donor (HBD). According to Veber's rules, minimizing HBDs while carefully

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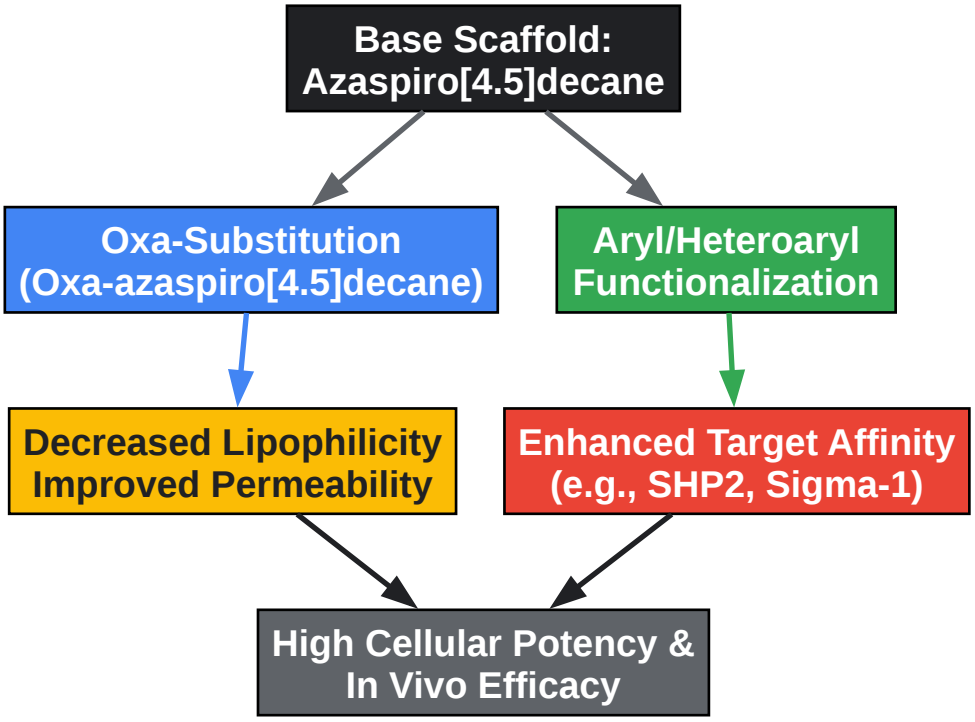
managing HBAs is crucial for maintaining high passive membrane permeability.

- Basic Amine pKa Modulation: The electronegative oxygen exerts an inductive effect through the spirocyclic core, subtly lowering the pKa of the distal basic amine. This increases the fraction of the un-ionized species at physiological pH (7.4), thereby enhancing transcellular permeability.



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Caption: Logical SAR progression from basic azaspirocycles to optimized oxa-azaspiro[4.5]decanes.

Comparative Analysis: The SHP2 Allosteric Inhibitor Case Study

To objectively evaluate the performance of oxa-azaspiro[4.5]decane derivatives, we examine a pivotal medicinal chemistry campaign targeting SHP2 (Src Homology-2 domain-containing protein tyrosine phosphatase-2). SHP2 is a critical node in the Ras/ERK signaling pathway, and its allosteric inhibition is a major strategy in oncology[3][4].

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During the optimization of 5-azaquinoxaline-based SHP2 inhibitors, researchers systematically varied the basic amine-containing ring system to bridge the gap between enzymatic affinity and cellular potency[3][5].

Quantitative Scaffold Comparison

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Scaffold Type	Representative Core	Permeability (Caco-2)	Cellular Potency (IC_{50})	Mechanistic Outcome / Viability
Azabicyclo	Azabicyclo[3.1.1] heptane	High	Poor	Severe steric clashes in the allosteric pocket reduced target affinity[3].
Azabicyclo	Azabicyclo[3.2.1] octane	Moderate	28 nM	Slight permeability improvement, but suboptimal 3D vector alignment[3].
Azaspirocycle	Azaspiro[4.5]decane	Low	Poor	High lipophilicity restricted membrane diffusion, causing a massive drop-off from biochemical to cellular potency[3].
Oxa-azaspirocycle	Oxa-azaspiro[4.5]decane	High	Excellent	Optimal balance. The oxa-substitution lowered LogP, dramatically improving permeability while perfectly filling the lipophilic pocket[3][6].

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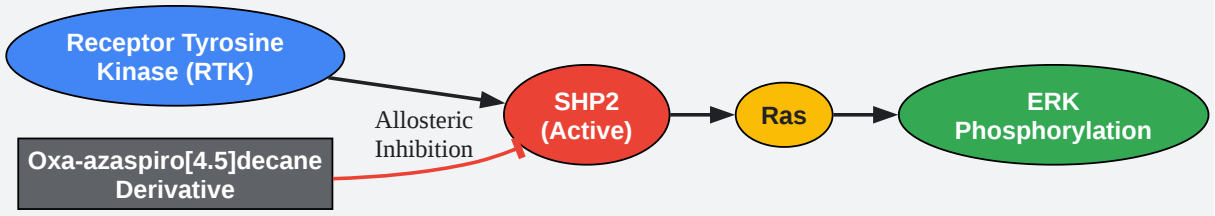
Analytical Insight: The data clearly demonstrates that while bridged bicyclic systems (like azabicyclo[3.1.1]heptane) can force high permeability, they often distort the pharmacophore geometry, leading to a loss of target affinity. Conversely, the carbon-only azaspiro[4.5]decane binds well but cannot cross the cell membrane. The oxa-azaspiro[4.5]decane framework represents the "Goldilocks" solution: its geometry maintains perfect hydrogen-bonding networks with target residues (e.g., Glu-110, Thr-108) while the oxygen atom rescues the ADME profile[3][6].



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Caption: SHP2/Ras/ERK signaling pathway modulated by allosteric oxa-azaspiro[4.5]decane inhibitors.

Broader Applications: Neuropharmacology and PROTACs

Beyond oncology, the oxa-azaspiro[4.5]decane scaffold is highly versatile:

- Sigma-1 Receptor Ligands: Derivatives of 1-oxa-8-azaspiro[4.5]decane have been identified as potent and selective ligands for sigma-1 receptors, which are critical therapeutic targets for neurological and psychiatric disorders[7][8]. The rigid spirocyclic core ensures high target selectivity over off-target CNS receptors.
- Pain Management (Nav1.8 Inhibitors): Oxa-azaspiro[4.5]decane structures are actively utilized in the development of voltage-gated sodium channel (Nav1.8) inhibitors to treat refractory neuropathic pain[9].
- Targeted Protein Degradation: Compounds like 3-(Dimethoxymethyl)-1-oxa-8-azaspiro[4.5]decane are currently employed as advanced, rigidified PROTAC linkers. The

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spirocyclic rigidity minimizes the entropic penalty during the formation of the ternary complex (Target-PROTAC-Ligase), often resulting in more efficient degradation than flexible PEG linkers[10].

Self-Validating Experimental Protocols

To trust the comparative ADME and potency data of spirocyclic derivatives, the experimental workflows must be inherently self-validating. Below are the definitive, step-by-step methodologies required to evaluate oxa-azaspiro[4.5]decane compounds.

Protocol A: Bidirectional Caco-2 Permeability Assay (ADME Validation)

Causality: To prove that the "oxa" modification improves permeability, we must measure both apical-to-basolateral (A→B) and basolateral-to-apical (B→A) transport. An efflux ratio (B→A / A→B) > 2 indicates that the compound is a substrate for efflux transporters (e.g., P-glycoprotein), which could falsely present as poor passive permeability.

- Cell Culture & Seeding: Seed human Caco-2 cells on polycarbonate filter inserts (0.4 µm pore size) in 24-well transwell plates. Culture for 21 days to allow full differentiation and tight junction formation.
- Self-Validation Step (TEER): Before the assay, measure the Transepithelial Electrical Resistance (TEER). Acceptance Criteria: TEER must be > 400 Ω·cm². If lower, the monolayer is compromised, and data must be discarded.
- Compound Dosing: Prepare the oxa-azaspiro[4.5]decane derivative at 10 µM in HBSS buffer (pH 7.4). Add to the apical chamber (for A→B) or basolateral chamber (for B→A).
- Control Integration: Co-incubate with Lucifer Yellow (a paracellular marker) to continuously monitor monolayer integrity during the assay, and Propranolol as a high-permeability positive control.
- Incubation & Sampling: Incubate at 37°C for 2 hours. Extract aliquots from the receiver chambers at 30, 60, 90, and 120 minutes.

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- Quantification: Analyze samples via LC-MS/MS. Calculate the apparent permeability coefficient (

).

Protocol B: Phospho-ERK (pERK) Cellular Potency Assay (Efficacy Validation)

Causality: Biochemical IC_{50} only proves the compound binds the isolated enzyme. To prove the oxa-azaspiro[4.5]decane derivative crosses the membrane and functions intracellularly, we must quantify the inhibition of downstream signaling (pERK)[6].

- Cell Plating: Seed target cancer cells (e.g., KYSE-520 or HCT116) in 6-well plates at

  cells/well. Incubate overnight.

- Compound Treatment: Treat cells with a 10-point serial dilution of the oxa-azaspiro[4.5]decane inhibitor (ranging from 10 µM to 0.1 nM) for 2 hours.

- Lysis & Extraction: Wash cells with ice-cold PBS and lyse using RIPA buffer supplemented with protease and phosphatase inhibitors (critical to prevent artificial degradation of the pERK signal).

- Western Blotting: Resolve proteins via SDS-PAGE and transfer to a PVDF membrane.

- Self-Validation Step (Loading Controls): Probe the membrane simultaneously for Phospho-ERK1/2, Total ERK1/2, and GAPDH. Logic: Total ERK proves that the inhibitor is blocking phosphorylation, not degrading the kinase itself. GAPDH proves that equal amounts of cellular biomass were loaded into every well.

- Analysis: Quantify chemiluminescent bands using densitometry. Plot the pERK/Total ERK ratio against the log of the inhibitor concentration to derive the Cellular IC_{50}.

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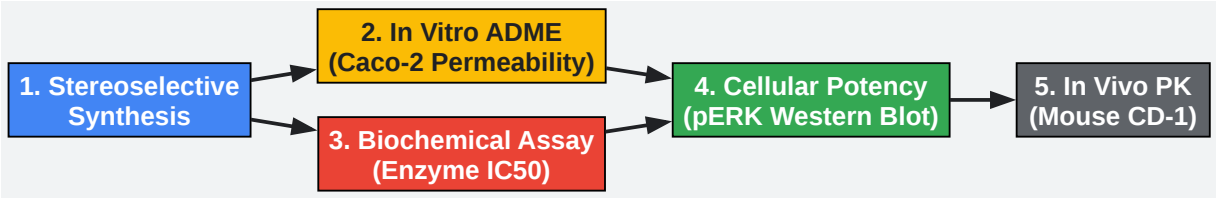

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Caption: Self-validating experimental workflow for evaluating oxa-azaspiro[4.5]decane derivatives.

Conclusion

The comparative analysis heavily favors the oxa-azaspiro[4.5]decane architecture over traditional azaspirocycles and bridged bicyclic systems when optimizing for both target affinity and pharmacokinetic viability. By strategically incorporating an oxygen atom into the spirocyclic ring, medicinal chemists can successfully uncouple lipophilicity from structural rigidity. This rational design choice directly resolves the permeability bottlenecks that frequently plague late-stage drug development, making oxa-azaspiro[4.5]decanes indispensable building blocks in modern pharmacology.

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